

# Molecular weight and formula of t-Butylferrocene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *t*-Butylferrocene

Cat. No.: B12061254

[Get Quote](#)

## An In-depth Technical Guide to t-Butylferrocene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-Butylferrocene (t-Butylferrocene)**, an organometallic compound with significant applications in catalysis and materials science. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, outlines methods for its characterization, and discusses its current and potential applications.

## Core Properties of t-Butylferrocene

**t-Butylferrocene** is a derivative of ferrocene where a tert-butyl group is attached to one of the cyclopentadienyl rings. This substitution influences its steric and electronic properties, making it a versatile tool in chemical synthesis.

Property	Value	References
Chemical Formula	C <sub>14</sub> H <sub>18</sub> Fe	[1][2][3]
Linear Formula	(CH <sub>3</sub> ) <sub>3</sub> CC <sub>5</sub> H <sub>4</sub> FeC <sub>5</sub> H <sub>5</sub>	[2][3]
Molecular Weight	242.14 g/mol	[1][2]
CAS Number	1316-98-9	[2][4]
Appearance	Dark orange liquid	[4][5]
Boiling Point	96 °C at 1 mmHg	[2][4]
Density	1.201 g/mL at 25 °C	[2][4]
Refractive Index	n <sub>20</sub> /D 1.579	[2][4]

## Synthesis of t-Butylferrocene via Friedel-Crafts Alkylation

The synthesis of **t-Butylferrocene** is typically achieved through a Friedel-Crafts alkylation reaction, where ferrocene is reacted with a tert-butylation agent in the presence of a Lewis acid catalyst.

### Experimental Protocol

Materials:

- Ferrocene
- tert-Butyl chloride
- Anhydrous aluminum chloride (AlCl<sub>3</sub>)
- Dichloromethane (anhydrous)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate

- Hexane
- Alumina (for chromatography)

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve ferrocene in anhydrous dichloromethane.
- Cool the solution in an ice bath.
- Slowly add anhydrous aluminum chloride to the stirred solution.
- Add tert-butyl chloride dropwise to the reaction mixture over a period of 30 minutes, maintaining the temperature at 0-5 °C.
- After the addition is complete, allow the reaction to stir at room temperature for 2-3 hours.
- Quench the reaction by carefully pouring the mixture over crushed ice.
- Separate the organic layer and wash it with a saturated sodium bicarbonate solution, followed by water.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on alumina, eluting with hexane to yield pure **t-butylferrocene**.

## Characterization Data

Characterization of the synthesized **t-butylferrocene** is crucial to confirm its identity and purity. The primary methods used are Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

## Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific experimental spectra for **t-butylferrocene** are not readily available in public databases, the expected chemical shifts can be predicted based on the structure and data from similar ferrocene derivatives.

<sup>1</sup> H NMR	Predicted Chemical Shift (ppm)	Description
Protons on unsubstituted cyclopentadienyl ring	~4.1	Singlet, integrating to 5H
Protons on substituted cyclopentadienyl ring	~4.0-4.2	Two multiplets, each integrating to 2H
Protons of the tert-butyl group	~1.3	Singlet, integrating to 9H

<sup>13</sup> C NMR	Predicted Chemical Shift (ppm)	Description
Carbon atoms of the unsubstituted cyclopentadienyl ring	~68	
Substituted carbon on the cyclopentadienyl ring	~104	
Unsubstituted carbons on the substituted cyclopentadienyl ring	~66, ~67	
Quaternary carbon of the tert-butyl group	~31	
Methyl carbons of the tert-butyl group	~30	

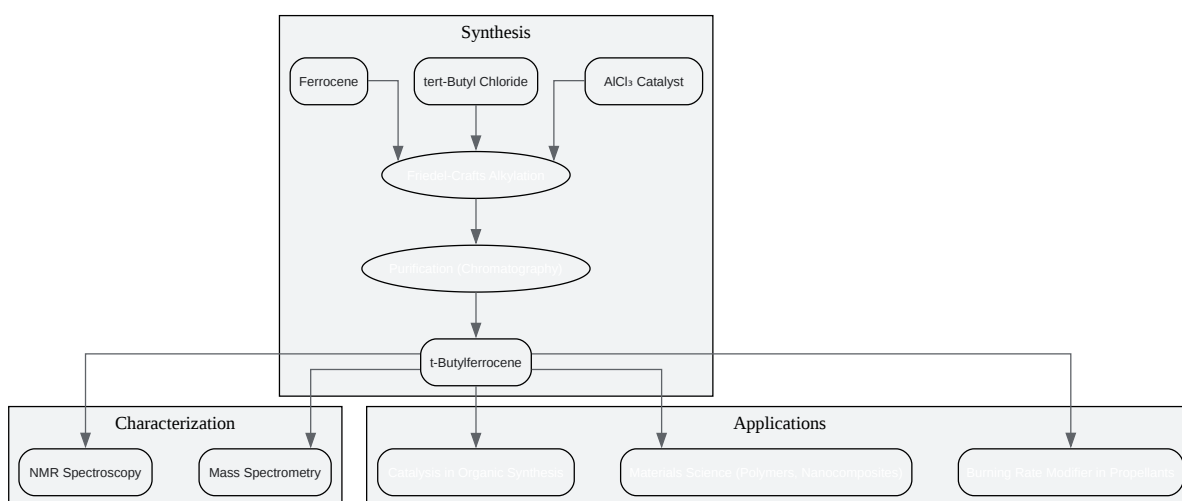
## Mass Spectrometry (MS)

Mass spectrometry of **t-butylferrocene** would be expected to show a molecular ion peak corresponding to its molecular weight.

Parameter	Expected Value
Molecular Ion Peak (M <sup>+</sup> )	m/z 242.0758
Major Fragmentation Peaks	m/z 185 ([M - C <sub>4</sub> H <sub>9</sub> ] <sup>+</sup> ), m/z 121 ([C <sub>5</sub> H <sub>5</sub> Fe] <sup>+</sup> ), m/z 57 ([C <sub>4</sub> H <sub>9</sub> ] <sup>+</sup> )

## Logical Workflow for Synthesis and Application

The following diagram illustrates the general workflow from the synthesis of **t-butylferrocene** to its potential applications.



[Click to download full resolution via product page](#)

Workflow for **t-Butylferrocene** Synthesis and Application.

## Applications in Research and Development

**t-Butylferrocene** is a compound of interest in several areas of chemical research and development.

- **Catalysis:** It serves as a catalyst or a precursor to catalyst ligands in a variety of organic reactions, often improving reaction rates and selectivity.[5][6] Its ferrocene core can participate in redox processes, making it useful in electrochemical applications.[5]
- **Materials Science:** The incorporation of **t-butylferrocene** into polymers can enhance their thermal stability and impart electrical conductivity.[5] It is also used in the development of nanocomposites.[5]
- **Propellants:** It has been utilized as a burning rate modifier in solid propellants for rockets and other applications.[7]

This guide provides foundational knowledge for the synthesis, characterization, and application of **t-butylferrocene**. For specific applications, further optimization of reaction conditions and detailed analysis will be necessary.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. tert-Butylferrocene | C<sub>14</sub>H<sub>18</sub>Fe | CID 75412623 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tert-Butylferrocene 97 1316-98-9 [sigmaaldrich.com]
- 3. strem.com [strem.com]
- 4. Cas 1316-98-9,tert-Butylferrocene | lookchem [lookchem.com]
- 5. chemimpex.com [chemimpex.com]
- 6. nbinno.com [nbinno.com]

- 7. China tert-butyl ferrocene CAS 1316-98-9 factory and suppliers | Theorem [theoremchem.com]
- To cite this document: BenchChem. [Molecular weight and formula of t-Butylferrocene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12061254#molecular-weight-and-formula-of-t-butylferrocene]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)